

# An In-depth Technical Guide to 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

Cat. No.: B1333160

[Get Quote](#)

CAS Number: 5931-17-9

This technical guide provides a comprehensive overview of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**, a versatile organosiloxane compound. Tailored for researchers, scientists, and drug development professionals, this document details its chemical and physical properties, a representative synthesis protocol, its diverse applications, and essential safety information.

## Core Chemical and Physical Properties

**1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** is a colorless to pale yellow, clear liquid with a mild odor. Its unique structure, featuring a flexible siloxane backbone and terminal hydroxyl groups, imparts desirable properties such as thermal stability, chemical resistance, and good compatibility with various organic materials.<sup>[1][2]</sup> These characteristics make it a valuable component in the formulation of advanced materials.

Table 1: Physical and Chemical Properties of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**

Property	Value	Reference(s)
CAS Number	5931-17-9	[1]
Molecular Formula	C <sub>12</sub> H <sub>30</sub> O <sub>3</sub> Si <sub>2</sub>	[1]
Molecular Weight	278.54 g/mol	[1]
Appearance	Colorless to straw-colored clear liquid	[1][3]
Density	0.93 - 0.94 g/mL at 25°C	[1][3]
Boiling Point	148 - 150 °C at 2 mmHg; 185 °C at 5 mmHg	[1][4]
Refractive Index	1.450 - 1.4526 at 20-25°C	[1][3][4]
Flash Point	110 °C	[3][4]
Purity	≥ 92%, ≥ 95%, ≥ 96%, >96.0% (GC), 97% by GC	[3][4][5][6][7]
Solubility	Slightly soluble in water	[8]
Synonyms	5,5,7,7-TETRAMETHYL-6-OXA-5,7-DISILAUNDECAN-1,11-DIOL	[8]

## Synthesis and Experimental Protocols

The primary method for synthesizing **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** is through the hydrosilylation of an unsaturated alcohol, typically 4-buten-1-ol, with 1,1,3,3-tetramethyldisiloxane. This reaction is catalyzed by a platinum-based catalyst, with Karstedt's catalyst being a common choice due to its high activity and selectivity.[9][10]

## Representative Synthesis Protocol

Disclaimer: The following is a generalized, representative protocol for the synthesis of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** via hydrosilylation. It is based on established chemical principles for this type of reaction. Researchers should adapt and optimize the conditions based on their specific laboratory setup and safety protocols.

## Materials:

- 4-buten-1-ol
- 1,1,3,3-tetramethyldisiloxane
- Karstedt's catalyst (platinum(0)-1,3-divinyl-1,1,3,3-tetramethyldisiloxane complex solution in xylene)
- Toluene (anhydrous)
- Activated carbon
- Inert gas (e.g., Argon or Nitrogen)

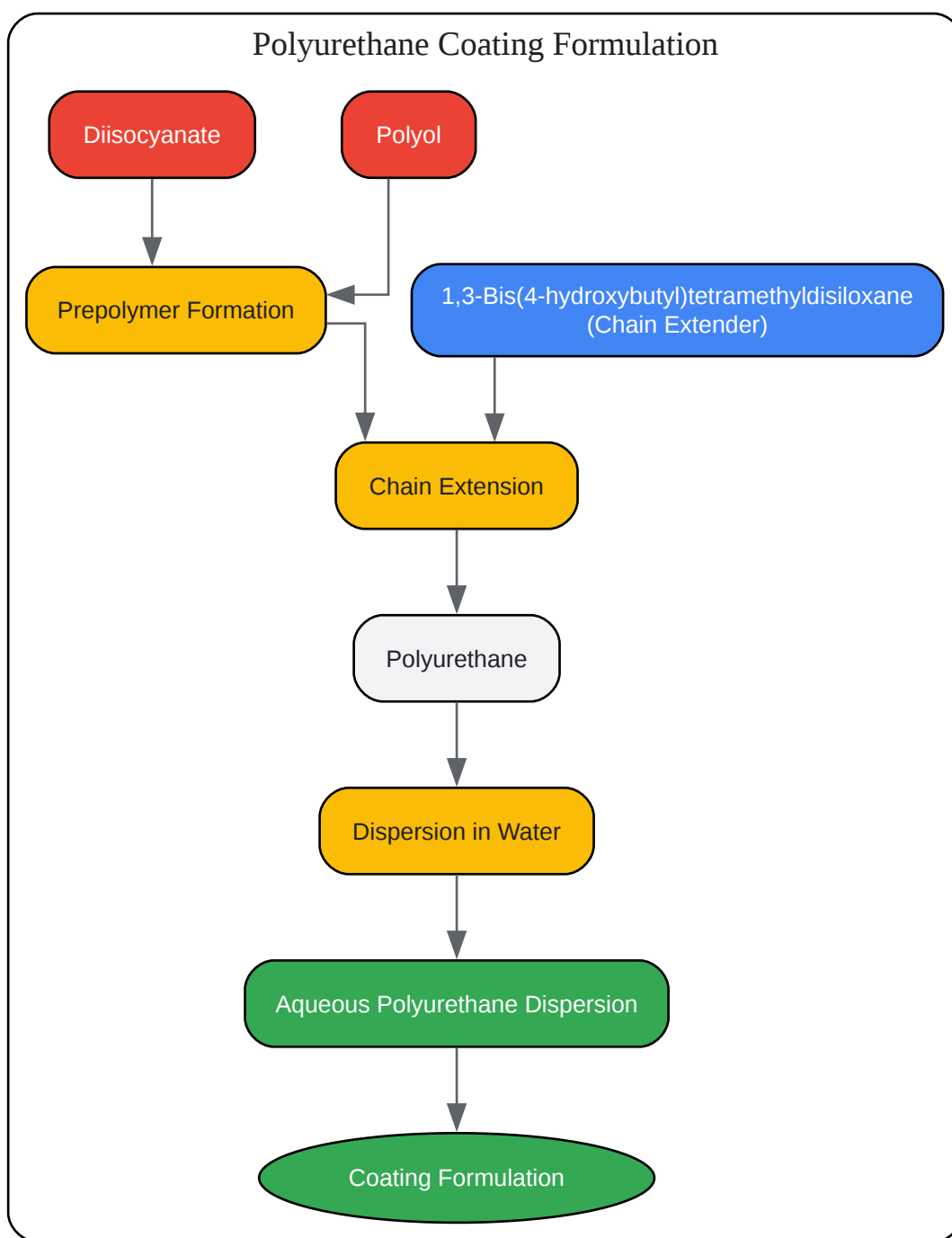
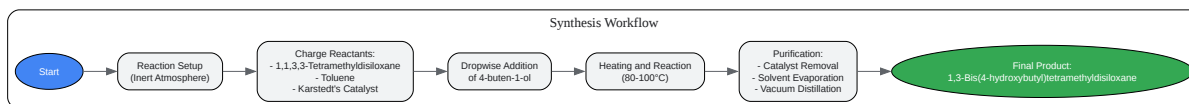
## Equipment:

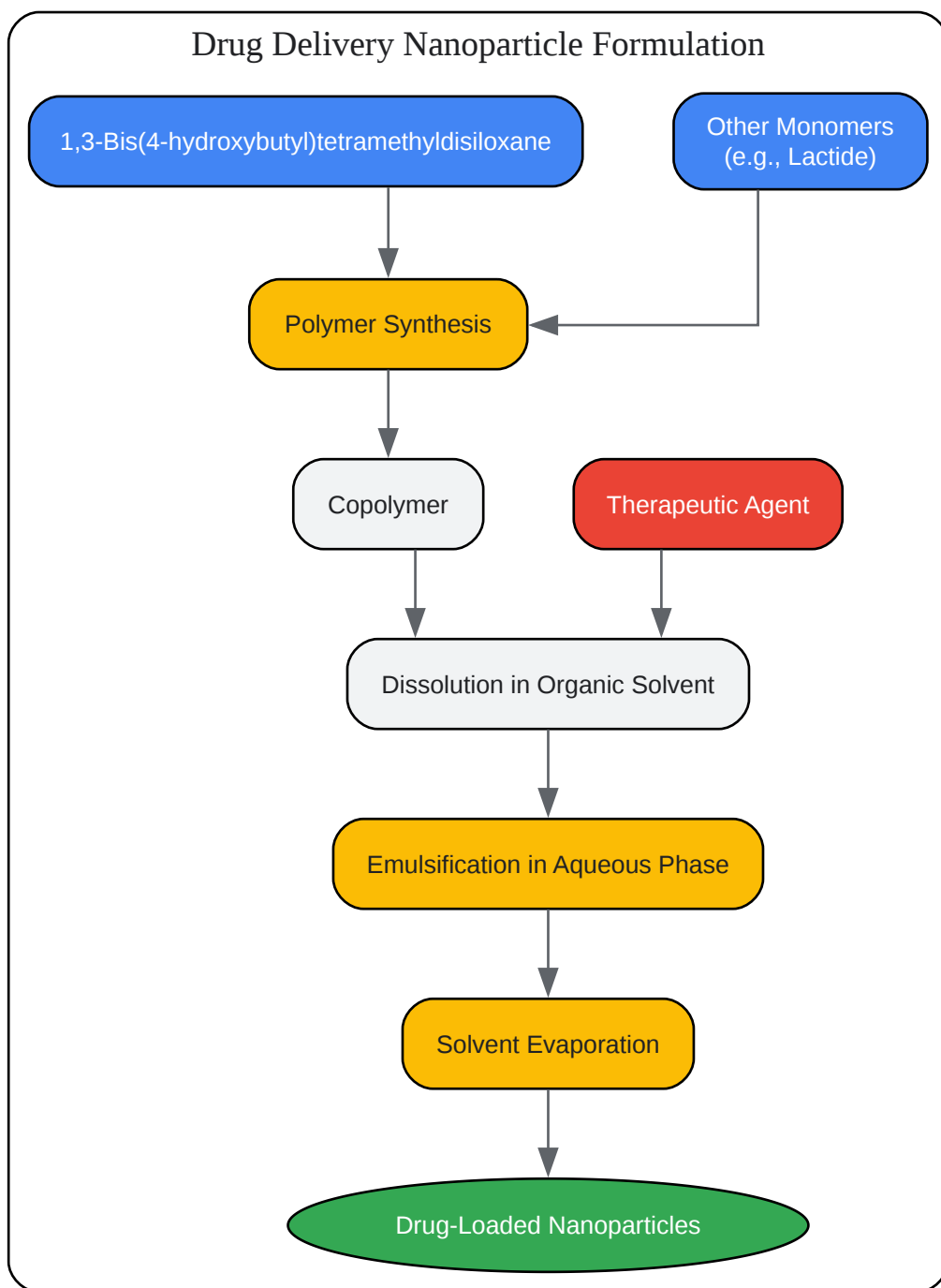
- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer with heating mantle
- Thermometer
- Inert gas supply
- Distillation apparatus

## Procedure:

- Reaction Setup: A three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, a magnetic stirrer, and a thermometer is assembled and dried thoroughly. The system is then purged with an inert gas (Argon or Nitrogen) to ensure an anhydrous and oxygen-free environment.

- **Charging Reactants:** 1,1,3,3-tetramethyldisiloxane and anhydrous toluene are charged into the flask. A small amount of Karstedt's catalyst is added to the flask.
- **Addition of Alkene:** 4-buten-1-ol is placed in the dropping funnel and added dropwise to the stirred reaction mixture. The addition rate should be controlled to maintain a gentle reflux.
- **Reaction:** After the addition is complete, the reaction mixture is heated to a temperature of 80-100°C and maintained for several hours with continuous stirring under an inert atmosphere. The progress of the reaction can be monitored by techniques such as FT-IR spectroscopy (disappearance of the Si-H band).
- **Purification:** Upon completion of the reaction, the mixture is cooled to room temperature. A small amount of activated carbon may be added to the mixture and stirred to remove the catalyst. The mixture is then filtered. The solvent (toluene) is removed under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** as a clear liquid.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. paint.org [paint.org]
- 2. WO2016167892A1 - Polysiloxane formulations and coatings for optoelectronic applications - Google Patents [patents.google.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Synthesis of Oxasilolanes by TBAT-Catalyzed Hydroxyl-Directed Hydrosilylation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Development of porous silicon nanocarriers for parenteral peptide delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. EP0476597A1 - Process for preparing 1,1,3,3-tetramethyl-disiloxane - Google Patents [patents.google.com]
- 7. 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane | 5931-17-9 | TCI AMERICA [tcichemicals.com]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. revroum.lew.ro [revroum.lew.ro]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333160#1-3-bis-4-hydroxybutyl-tetramethyldisiloxane-cas-number-5931-17-9]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)